

Introduction: Overcoming the Challenges of Studying Proteins in Their Native Environment

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Compound of Interest

Compound Name: SCO-L-Lysine

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Understanding the structure, dynamics, and interactions of proteins, particularly membrane proteins, within their native cellular environment is a paramount goal in modern biology and drug discovery. Traditional structural biology methods often require protein extraction and purification, removing the protein from the intricate network of interactions that modulate its function. Electron Paramagnetic Resonance (EPR) spectroscopy, combined with Site-Directed Spin Labeling (SDSL), offers a powerful alternative for studying proteins in situ.^[1] This technique is uniquely suited for cellular studies because most biological components are diamagnetic (EPR-silent), allowing the spectra to report exclusively on the engineered paramagnetic spin label.^[1]

Historically, SDSL has relied on the chemical modification of native amino acids, most commonly by attaching a nitroxide spin label to a cysteine residue.^[2] This approach, however, faces limitations in bioorthogonality, as free cysteines on other cell surface proteins can lead to off-target labeling.^[1] The advent of genetic code expansion provides a revolutionary solution. By incorporating a noncanonical amino acid (ncAA) with a unique chemical handle at a specific site, a spin label can be attached with exquisite precision via a bioorthogonal "click" reaction.

This guide focuses on a state-of-the-art system for in situ EPR: the use of the genetically encoded ncAA **SCO-L-Lysine**. This amino acid contains a strained cyclooctyne (SCO) group,

which serves as a highly reactive dienophile for an inverse-electron-demand Diels-Alder (iEDDA) cycloaddition with a tetrazine-functionalized spin label.^[3] This methodology enables the site-specific labeling of proteins directly on the surface of living cells for subsequent investigation by EPR spectroscopy.

The SCO-L-Lysine System: A Bioorthogonal Approach for Spin Labeling

The power of this technique lies in a two-step process: the genetic incorporation of **SCO-L-Lysine** into a target protein, followed by a highly efficient and specific chemical ligation with a tetrazine-containing spin probe.

Genetic Incorporation of SCO-L-Lysine

To incorporate **SCO-L-Lysine** co-translationally, the cell's genetic machinery is expanded. This requires an orthogonal aminoacyl-tRNA synthetase (aaRS) and its cognate transfer RNA (tRNA) pair. This pair functions independently of the cell's endogenous synthetases and tRNAs. For **SCO-L-Lysine**, an evolved pyrrolysyl-tRNA synthetase (PylRS) from *Methanosarcina mazei* (e.g., the MmPylRS(Y306A, Y384F) variant) is commonly used.

The process works as follows:

- A gene of interest is mutated to include an amber stop codon (TAG) at the desired labeling site.
- The cell is transformed with two plasmids: one containing the mutated gene of interest and another containing the genes for the orthogonal MmPylRS variant and its corresponding tRNA (tRNA Pyl).
- The cells are grown in a medium supplemented with **SCO-L-Lysine**.
- Inside the cell, the engineered synthetase specifically charges the engineered tRNA with **SCO-L-Lysine**.
- During translation, when the ribosome encounters the amber (TAG) codon, the charged tRNA Pyl inserts **SCO-L-Lysine**, allowing protein synthesis to continue and yielding a full-length protein with the ncAA at the specified position.

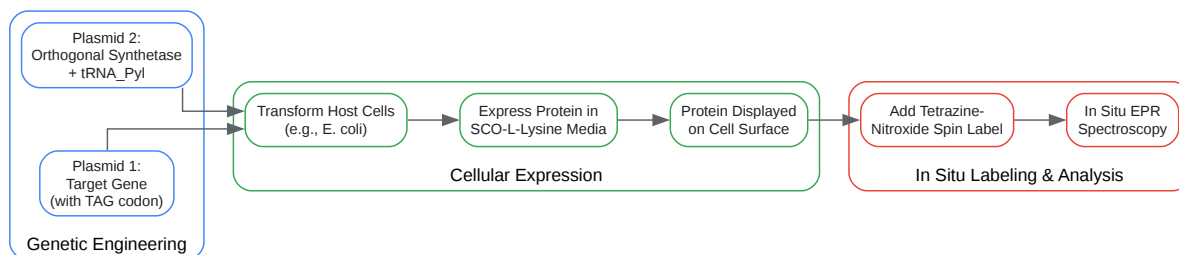


Figure 1. General workflow for in situ spin labeling using SCO-L-Lysine.

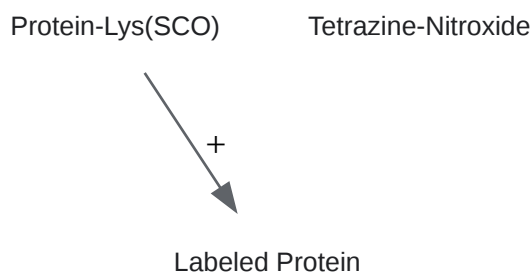


Figure 2. The iEDDA click reaction for spin labeling.

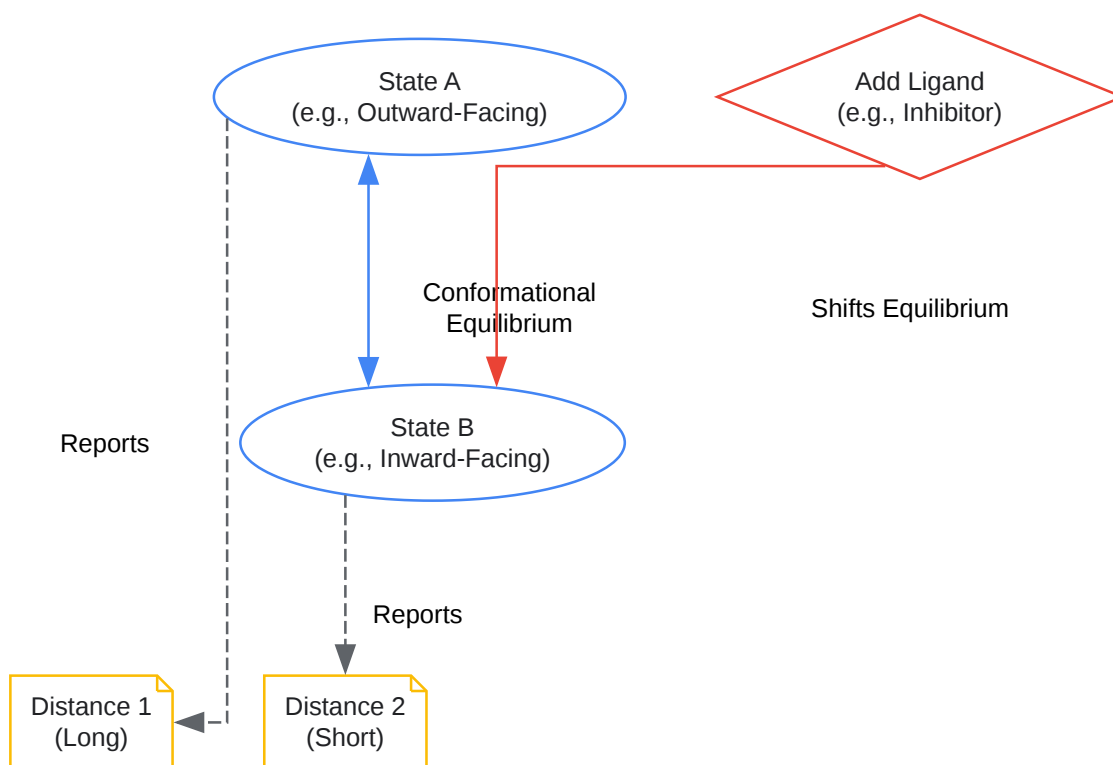


Figure 3. Probing ligand-induced conformational changes with EPR.

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